

Technical Application Note: 4-(3-Methylpyridin-2-yl)morpholine

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Compound of Interest

Compound Name: 4-(3-Methylpyridin-2-yl)morpholine

CAS No.: 327064-60-8

Cat. No.: B1420490

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Optimized Protocols for Synthesis & Cross-Coupling in Drug Discovery

Part 1: Executive Summary & Chemical Profile

4-(3-Methylpyridin-2-yl)morpholine (also known as 2-morpholino-3-picoline) represents a "privileged structure" in drug discovery. The presence of the 3-methyl group adjacent to the morpholine ring creates a specific steric environment that:

- **Forces Non-Planarity:** It twists the morpholine ring out of the pyridine plane, often improving solubility and selectivity in kinase binding pockets (e.g., disrupting flat π -stacking interactions).^[1]
- **Metabolic Shielding:** The methyl group blocks the metabolically vulnerable 3-position of the pyridine ring.

- Electronic Modulation: It acts as a weak electron donor, subtly altering the basicity of the pyridine nitrogen.[\[1\]](#)

Chemical Identity

Property	Detail
IUPAC Name	4-(3-Methylpyridin-2-yl)morpholine
Synonyms	2-Morpholino-3-methylpyridine; 4-(3-Methyl-2-pyridinyl)morpholine
Molecular Formula	C ₁₀ H ₁₄ N ₂ O
Molecular Weight	178.23 g/mol
Key Starting Materials	2-Chloro-3-methylpyridine (CAS: 18368-76-8), Morpholine (CAS: 110-91-8)
Physical State	Pale yellow oil or low-melting solid (depending on purity)

Part 2: Synthesis Protocols

The synthesis of this molecule is non-trivial due to the ortho-effect. The 3-methyl group sterically hinders the 2-position, making standard Nucleophilic Aromatic Substitution (S_NAr) sluggish compared to unsubstituted pyridines.

Method A: Buchwald-Hartwig Cross-Coupling (Recommended)

Best for: High yields, mild conditions, and avoiding harsh heating.[\[1\]](#)

Mechanism: Palladium-catalyzed amination overcomes steric hindrance via oxidative addition and reductive elimination cycles.

Reagents:

- Substrate: 2-Chloro-3-methylpyridine (1.0 equiv)

- Nucleophile: Morpholine (1.2 equiv)[1]
- Catalyst: Pd₂(dba)₃ (1-2 mol%) or Pd(OAc)₂[1]
- Ligand: BINAP or XPhos (The bulky ligand is crucial to stabilize the Pd species in the presence of the ortho-methyl group).
- Base: NaOtBu (1.4 equiv)[1]
- Solvent: Toluene or Dioxane (anhydrous)[1]

Protocol:

- Charge a reaction vial with 2-chloro-3-methylpyridine (1.0 mmol), Pd₂(dba)₃ (0.02 mmol), BINAP (0.04 mmol), and NaOtBu (1.4 mmol) under nitrogen.
- Add anhydrous Toluene (5 mL) and Morpholine (1.2 mmol).
- Heat the mixture to 100°C for 4–6 hours. Note: Monitoring by LCMS is essential; the starting chloride is UV-active.
- Workup: Cool to RT, filter through a Celite pad (eluting with EtOAc), and concentrate.
- Purification: Flash column chromatography (Hexanes:EtOAc 80:20).
- Expected Yield: 85–95%.

Method B: High-Temperature S_NAr (Industrial/Scale-Up)

Best for: Large-scale batches where Pd catalysts are too expensive.

Mechanism: The 3-methyl group deactivates the ring and blocks attack. We must use high temperature or a better leaving group (Fluorine).[1]

Protocol (Using 2-Fluoro-3-methylpyridine):

- Note: The fluoro-analog reacts ~300x faster than the chloro-analog.[2]
- Dissolve 2-fluoro-3-methylpyridine (1.0 equiv) in DMSO (3 vol).

- Add Morpholine (3.0 equiv) and K_2CO_3 (2.0 equiv).[1]
- Heat to 120°C for 12 hours in a sealed tube.
- Yield: >90%.

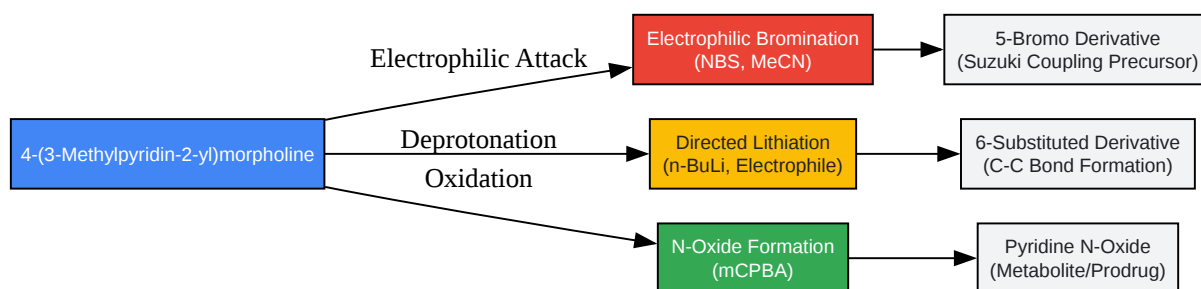
Protocol (Using 2-Chloro-3-methylpyridine):

- Requires forcing conditions.[1]
- Mix 2-chloro-3-methylpyridine and Morpholine (neat, 5 equiv) in a pressure vessel.
- Heat to 160–180°C for 24–48 hours.
- Caution: Significant tar formation may occur.[1] Yields are typically lower (50–60%).[1]

Part 3: Functionalization & Application Workflows

Once synthesized, the **4-(3-methylpyridin-2-yl)morpholine** scaffold is rarely the final drug. It is usually functionalized at the 5-position or 6-position to build larger bioactive molecules.

Workflow Visualization: Decision Tree



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Caption: Divergent functionalization pathways for the core scaffold. The 5-bromo derivative is the most common gateway to kinase inhibitors.

Key Protocol: Regioselective Bromination (5-Position)

To create a coupling partner for Suzuki reactions (common in PI3K inhibitor synthesis):

- Reagents: Scaffold (1.0 equiv), N-Bromosuccinimide (NBS) (1.1 equiv).[1]
- Solvent: Acetonitrile (MeCN) or DMF.[1]
- Conditions: Stir at 0°C to RT for 2 hours.
- Selectivity: The morpholine nitrogen donates electron density into the ring (para-directing relative to itself), activating the 5-position.[1] The 3-methyl group sterically blocks the 3-position and disfavors the 4-position, ensuring high regioselectivity for C5.
- Product: 5-Bromo-4-(3-methylpyridin-2-yl)morpholine.

Part 4: Analytical Data & Quality Control

Researchers must validate the structure, particularly distinguishing it from the 4-methyl or 5-methyl isomers.

Analytical Method	Expected Signal / Characteristic
¹ H NMR (CDCl ₃)	Methyl: Singlet at ~2.30 ppm (3H). Morpholine: Two multiplets at ~3.0 ppm (N-CH ₂) and ~3.8 ppm (O-CH ₂). Pyridine: Look for the specific coupling pattern of a 2,3-disubstituted pyridine (dd or m at ~6.8–8.2 ppm).[1]
LC-MS (ESI+)	[M+H] ⁺ : 179.12 m/z.[1] Retention Time: Will be slightly longer than unsubstituted 2-morpholinopyridine due to lipophilicity of the methyl group.
Appearance	The pure compound is often an oil that crystallizes upon standing or cooling (mp ~40–45°C).[1]

Part 5: Safety & Handling

- Hazard Class: Irritant (Skin/Eye).[1][3]

- Specific Hazard: Pyridine derivatives can cause central nervous system depression at high concentrations.[\[1\]](#)
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. The morpholine nitrogen is prone to oxidation (N-oxide formation) over long periods in air.[\[1\]](#)

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